

SB-399885 hydrochloride shelf life and storage conditions

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Compound of Interest

Compound Name: SB-399885 hydrochloride

Cat. No.: B1663417

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Technical Support Center: SB-399885 Hydrochloride

This technical support guide provides detailed information on the shelf life, storage, and handling of **SB-399885 hydrochloride** to assist researchers, scientists, and drug development professionals in their experiments.

Frequently Asked Questions (FAQs)

1. How should I store the solid (lyophilized) **SB-399885 hydrochloride**?

For long-term storage, it is recommended to store the solid **SB-399885 hydrochloride** at -20°C, where it can be stable for at least four years.[1][2] Some suppliers also indicate stability for 36 months under these conditions.[3] Alternatively, storage at 4°C is suitable for shorter periods, provided the compound is sealed and protected from moisture.[4][5] One supplier suggests desiccating at room temperature.[6]

2. What is the shelf life of **SB-399885 hydrochloride**?

The shelf life of solid **SB-399885 hydrochloride** is at least four years when stored at -20°C.[1][2]

3. How should I store stock solutions of **SB-399885 hydrochloride**?

The storage conditions for stock solutions depend on the solvent used. For solutions in organic solvents like DMSO, it is recommended to aliquot and freeze them. Stock solutions in DMSO can be stored at -20°C for up to 3 months.[7] For longer-term storage of up to 6 months, -80°C is recommended.[4][5] It is advisable to avoid repeated freeze-thaw cycles.[3] Aqueous solutions are less stable, and it is not recommended to store them for more than one day.[2]

4. What solvents can I use to dissolve **SB-399885 hydrochloride**?

SB-399885 hydrochloride is soluble in several organic solvents and water. It is soluble in DMSO at concentrations up to 100 mg/mL (207.12 mM) and in ethanol and DMF at approximately 30 mg/mL.[1][2][4][5] It is also soluble in water at about 6.67 mg/mL (13.81 mM), although heating and sonication may be required.[4][5] Another source indicates solubility in water up to 100 mM.[7] For in vivo experiments, a common vehicle is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[5]

Data Summary

Storage Conditions and Shelf Life

Form	Storage Temperature	Shelf Life	Special Instructions
Solid (Lyophilized)	-20°C	≥ 4 years[1][2]	Keep desiccated and sealed away from moisture.[3][4][5]
Solid (Lyophilized)	4°C	Shorter-term	Keep sealed and away from moisture. [4][5]
Solid (Lyophilized)	Room Temperature	Stable for shipping	Desiccate for storage. [6]
Solution in DMSO	-20°C	Up to 3 months[7]	Aliquot to avoid freeze-thaw cycles.[3]
Solution in DMSO	-80°C	Up to 6 months[4][5]	Aliquot to avoid freeze-thaw cycles.
Aqueous Solution	4°C	Not recommended for >1 day[2]	Prepare fresh before use.

Experimental Protocols

Preparation of Stock Solutions

1. DMSO Stock Solution (100 mM):

- Objective: To prepare a high-concentration stock solution for long-term storage and serial dilutions.
- Materials: **SB-399885 hydrochloride** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - Equilibrate the **SB-399885 hydrochloride** vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of the compound. The molecular weight is 482.81 g/mol .[\[5\]](#)
 - Add the appropriate volume of DMSO to achieve a 100 mM concentration. For example, to 1 mg of **SB-399885 hydrochloride**, add 2.07 mL of DMSO.[\[6\]](#)
 - Vortex and/or sonicate the solution until the compound is completely dissolved.[\[4\]](#)[\[5\]](#)
 - Aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for up to 3 months or at -80°C for up to 6 months.[\[4\]](#)[\[5\]](#)[\[7\]](#)

2. Aqueous Stock Solution (10 mM):

- Objective: To prepare an aqueous stock solution for experiments where organic solvents are not suitable.
- Materials: **SB-399885 hydrochloride** powder, sterile deionized water, sterile tubes.
- Procedure:
 - Weigh the desired amount of the compound.

- Add the appropriate volume of sterile water.
- To aid dissolution, warm the solution to 60°C and use an ultrasonic bath.[4][5]
- Once dissolved, filter-sterilize the solution using a 0.22 µm filter.[4]
- Note: Aqueous solutions are not stable for long-term storage. It is highly recommended to prepare them fresh on the day of use.[2]

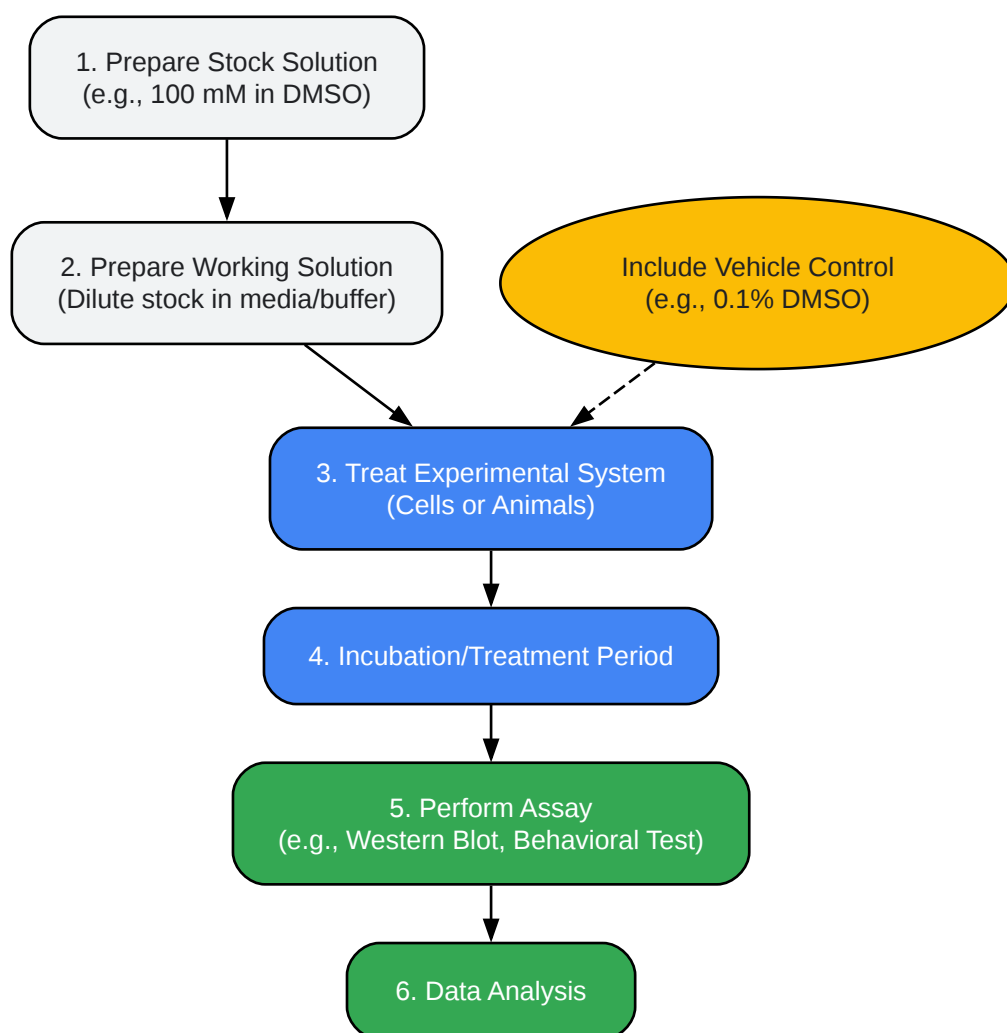
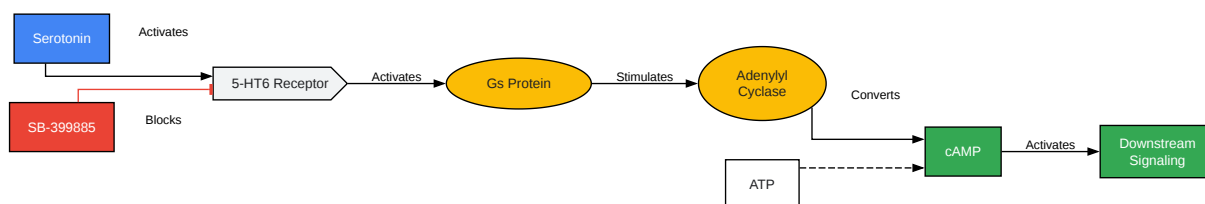
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution upon freezing	The concentration may be too high for the solvent at low temperatures.	Warm the solution and vortex/sonicate to redissolve before use. Consider preparing a lower concentration stock solution.
Difficulty dissolving the compound in water	SB-399885 hydrochloride has limited aqueous solubility.	Use sonication and gentle warming (up to 60°C) to facilitate dissolution.[4][5] Ensure the pH of the water is appropriate.
Inconsistent experimental results	Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	Always use freshly prepared solutions or properly stored aliquots. Avoid repeated freezing and thawing of stock solutions.[3]
Unexpected biological effects in cell culture or in vivo	High concentration of organic solvent (e.g., DMSO) in the final working solution.	Ensure the final concentration of the organic solvent is low and does not exceed the tolerance level for your experimental system. Perform a vehicle control experiment.

Visualizations

Signaling Pathway of SB-399885 Hydrochloride

SB-399885 is a selective antagonist of the serotonin 6 (5-HT₆) receptor.[1] The 5-HT₆ receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand serotonin, stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[2] By blocking this receptor, SB-399885 prevents this downstream signaling cascade.



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